Technical Guide: 1-(3,5-Difluorobenzyl)piperazine Biological Activity & Applications

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Compound of Interest	
Compound Name:	*1-(3,5-Difluorobenzyl)piperazine*
CAS No.:	*868054-29-9*
Cat. No.:	*B1306109*

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Executive Summary: The Pharmacophore Perspective

1-(3,5-Difluorobenzyl)piperazine (CAS: 874784-18-0 for HCl salt; base CAS varies) is not a standalone marketed drug but a high-value pharmacophore building block and intermediate in medicinal chemistry. It serves as a critical scaffold in the design of agents targeting the Central Nervous System (CNS)—specifically dopamine (D2/D4) and sigma receptors—and in the development of novel antimicrobial agents.

Its structural significance lies in the 3,5-difluorophenyl moiety. This specific substitution pattern offers a dual advantage:

- Metabolic Stability: The fluorine atoms at the 3 and 5 positions block metabolic oxidation (hydroxylation) at these susceptible sites, extending the half-life of the parent drug.

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- Electronic & Lipophilic Modulation: The electron-withdrawing nature of the fluorines lowers the pKa of the proximal piperazine nitrogen, potentially enhancing blood-brain barrier (BBB) permeability while maintaining the lipophilicity required for hydrophobic pocket binding.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

Understanding the baseline properties of this intermediate is essential for its successful incorporation into larger drug candidates (Fragment-Based Drug Design).

Property	Data / Value	Relevance
IUPAC Name	1-[(3,5-difluorophenyl)methyl]piperazine	Standard Nomenclature
Molecular Formula	$C_{11}H_{14}F_2N_2$	Core Composition
Molecular Weight	212.24 g/mol	Fragment Weight (Ideal for Lipinski's Rule)
LogP (Predicted)	~1.8 - 2.1	Optimal range for CNS penetration when coupled
pKa (Piperazine N1)	~4.5 - 5.0	Reduced basicity due to benzyl withdrawing effect
pKa (Piperazine N4)	~9.8	Remains basic; primary site for coupling
H-Bond Donors	1 (Secondary Amine)	Available for derivatization
H-Bond Acceptors	4 (2 N, 2 F)	Interaction points for receptor binding

Structural Visualization

The following diagram illustrates the core structure and the reactive secondary amine site used for further derivatization.

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Figure 1: Structural breakdown of the pharmacophore highlighting the reactive secondary amine for library synthesis.[1]

Biological Activity & Mechanism of Action[8][9]

While the free base has low intrinsic affinity, its derivatives exhibit potent biological activities.[1] The "3,5-difluorobenzyl-piperazine" moiety acts as a molecular anchor.

CNS Receptor Modulation (Dopamine & Sigma)

In the context of antipsychotic and antidepressant research, this moiety is frequently employed to target Sigma-1 (

) and Dopamine D2/D4 receptors.

- Mechanism: The piperazine nitrogen becomes protonated at physiological pH, forming an ionic bond with an aspartate residue in the receptor binding pocket (e.g., Asp112 in D2).[1] The 3,5-difluorobenzyl group occupies a hydrophobic sub-pocket.
- Selectivity: The 3,5-difluoro pattern often improves selectivity over the 4-fluoro or unsubstituted analogs by exploiting specific steric constraints in the receptor pocket, reducing off-target binding (e.g., avoiding adrenergic

  receptors which causes hypotension).

Antimicrobial & Antiviral Activity

Recent studies have highlighted the utility of piperazine-linked heterocycles.[2]

- Target: Bacterial DNA gyrase or fungal CYP51.
- Activity: Derivatives where the N4-nitrogen is coupled to a 1,3,4-thiadiazole or 1,3,5-triazine core have shown potent activity against H. pylori and Candida albicans. The difluorobenzyl group facilitates penetration through the microbial cell wall.

Biological Pathway Diagram

The following flowchart illustrates how this intermediate is transformed into bioactive classes.

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Figure 2: Transformation of the intermediate into bioactive classes targeting CNS and microbial pathways.[1]

Synthesis & Experimental Protocols

Synthesis of the Intermediate

Objective: Produce high-purity **1-(3,5-Difluorobenzyl)piperazine** from commercially available precursors.

Reagents:

- 3,5-Difluorobenzyl bromide (1.0 eq)
- Piperazine (anhydrous, 5.0 eq) - Excess prevents bis-alkylation
- Potassium Carbonate (

)[1]
- Acetonitrile (ACN) or DMF[1]

Protocol:

- Dissolution: Dissolve piperazine (5.0 eq) and

  (2.0 eq) in ACN. Heat to 60°C to ensure solubility.
- Addition: Dropwise add 3,5-difluorobenzyl bromide (1.0 eq) dissolved in ACN over 30 minutes. Crucial: Slow addition prevents the formation of the symmetrical bis-benzyl byproduct.
- Reflux: Stir at reflux (80°C) for 4–6 hours. Monitor by TLC (System: DCM/MeOH 9:1).[1]
- Workup: Filter off inorganic salts. Evaporate solvent.[2]
- Purification: Dissolve residue in DCM and wash with water (3x) to remove excess unreacted piperazine (which is highly water-soluble).
- Isolation: Dry organic layer over

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, filter, and concentrate.

- Salt Formation (Optional): Treat with HCl in dioxane to precipitate the dihydrochloride salt for long-term stability.

Application Protocol: Coupling to a Core Scaffold (General N-Alkylation)

Objective: Attach the intermediate to a chloro-substituted heterocycle (e.g., for antimicrobial research).

Protocol:

- Setup: Charge a reaction vessel with the Chloro-Heterocycle (1.0 eq) and **1-(3,5-Difluorobenzyl)piperazine** (1.1 eq).
- Solvent/Base: Add DMF (10 volumes) and DIPEA (3.0 eq).
- Reaction: Heat to 100°C for 12–16 hours.
- Quench: Pour into ice water. The product often precipitates.
- Purification: Recrystallize from Ethanol or purify via Flash Chromatography (Silica, Gradient 0-5% MeOH in DCM).

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).[1] The free base is corrosive to mucous membranes.
- Storage: Store the HCl salt at room temperature, desiccated. The free base should be stored at 4°C to prevent slow oxidation or carbamate formation from atmospheric

  .
- Handling: Use standard PPE (gloves, goggles).[1] All synthesis involving benzyl bromides (lachrymators) must be performed in a fume hood.[1]

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